Essential Safety and Logistical Information for Handling GSK1482160

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*GSK1482160*
CAS No.:	*1695551-19-9*
Cat. No.:	*B607767*

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This document provides essential guidance for the safe handling, storage, and disposal of **GSK1482160**, a potent P2X7 receptor modulator intended for laboratory research. Given the absence of a formal Safety Data Sheet (SDS), a conservative approach based on established protocols for handling potent, novel chemical compounds is mandatory.

Hazard Communication

The toxicological properties of **GSK1482160** have not been extensively characterized. Therefore, it should be handled as a potentially hazardous substance. All personnel must review this guide and any available institutional safety protocols before working with this compound.

Personal Protective Equipment (PPE)

A risk assessment should be conducted prior to any handling of **GSK1482160** to ensure the appropriate level of personal protection. The following table outlines recommended PPE for various laboratory activities.

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Activity	Recommended PPE	Rationale
Weighing and Dispensing (Solid Form)	- Certified Chemical Fume Hood or Enclosure- Disposable Lab Coat with Knit Cuffs- Double Nitrile Gloves- Safety Goggles or Face Shield	High risk of aerosolization and inhalation of fine particles. Containment and respiratory protection are critical. Double gloving provides an additional barrier against dermal exposure.
Solution Preparation and Handling	- Certified Chemical Fume Hood- Disposable Lab Coat- Nitrile Gloves- Safety Goggles	Minimizes inhalation of vapors and protects against splashes.
In Vitro and In Vivo Administration	- Lab Coat- Nitrile Gloves- Safety Glasses	Standard laboratory practice to prevent incidental contact.

Storage and Handling

Proper storage is crucial to maintain the integrity of **GSK1482160** and to prevent accidental exposure.

Parameter	Guideline
Storage Temperature (Solid)	Store at -20°C for long-term stability.
Storage (In Solution)	Store solutions at -80°C.
Handling Environment	All manipulations of the solid compound or concentrated stock solutions should be performed in a certified chemical fume hood.
Solubility	Soluble in DMSO.

Spill and Emergency Procedures

Spill:

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- Minor Spill (Solid): Gently cover the spill with absorbent paper towels. Moisten the towels with a suitable solvent (e.g., ethanol) to prevent raising dust. Carefully wipe the area, working from the outside in. Place all contaminated materials in a sealed bag for hazardous waste disposal.
- Minor Spill (Liquid): Absorb the spill with an inert absorbent material (e.g., vermiculite, sand). Place the contaminated absorbent in a sealed container for hazardous waste disposal.
- Major Spill: Evacuate the area and contact your institution's Environmental Health and Safety (EHS) office immediately.

Exposure:

- Skin Contact: Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

All waste containing **GSK1482160** must be treated as hazardous chemical waste.

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Waste Stream	Disposal Procedure
Unused Solid Compound	Collect in a clearly labeled, sealed container for hazardous waste.
Contaminated Labware (e.g., pipette tips, tubes)	Collect in a designated, sealed hazardous waste container.
Liquid Waste (e.g., unused solutions)	Collect in a sealed, properly labeled hazardous waste container. Do not mix with other waste streams unless compatibility is known.
Contaminated PPE	Dispose of as hazardous waste in a sealed bag.

Experimental Workflow

The following diagram outlines a general workflow for the safe handling of **GSK1482160** in a laboratory setting.

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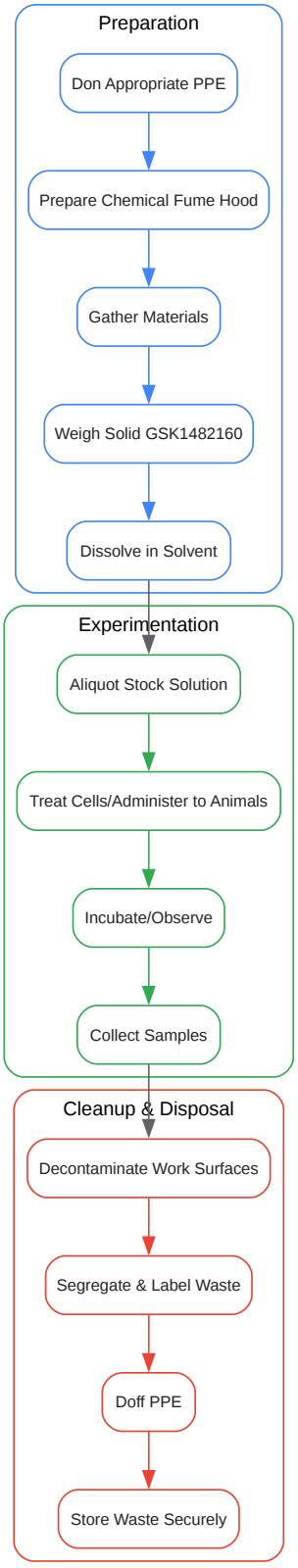

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Caption: Workflow for Safe Handling of **GSK1482160**.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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